

# SM19712 free acid stock solution preparation and storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SM19712 free acid

Cat. No.: B10774043

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## Application Notes and Protocols: SM19712 Free Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

SM19712 is a potent, non-peptidic inhibitor of Endothelin-Converting Enzyme (ECE), a key metalloprotease in the endothelin (ET) signaling pathway. By blocking the conversion of the inactive precursor "big endothelin" into the biologically active vasoconstrictor endothelin-1 (ET-1), SM19712 serves as a valuable tool for investigating the physiological and pathological roles of the endothelin system. These application notes provide detailed protocols for the preparation and storage of **SM19712 free acid** stock solutions to ensure reproducible and reliable experimental outcomes.

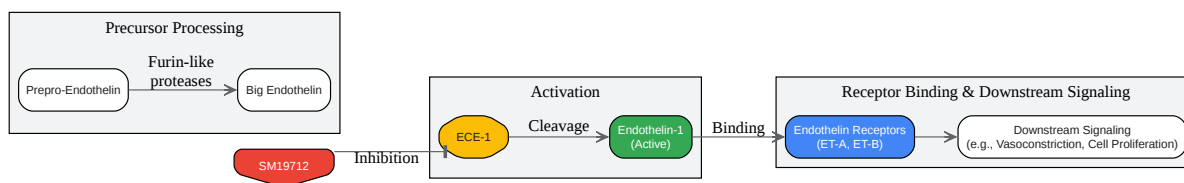
### Physicochemical and Biological Properties

A comprehensive summary of the quantitative data for **SM19712 free acid** is presented in the table below for easy reference.

Property	Value	Source
Chemical Name	4-Chloro-N-[[[4-cyano-1-phenyl-1H-pyrazol-5-yl)amino]carbonyl]benzenesulfonamide	N/A
Molecular Formula	C <sub>18</sub> H <sub>14</sub> ClN <sub>5</sub> O <sub>3</sub> S	[1]
Molar Mass	415.86 g/mol	Calculated
CAS Number	194542-49-9	[1]
Biological Activity	Inhibitor of nonpeptide endothelin converting enzyme	[1]
Recommended Storage	-20°C	[1]

## Signaling Pathway of Endothelin-Converting Enzyme (ECE)

**SM19712 free acid** exerts its inhibitory effect on the Endothelin-Converting Enzyme (ECE). The diagram below illustrates the canonical endothelin signaling pathway, highlighting the role of ECE.



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Caption: Endothelin-Converting Enzyme (ECE) signaling pathway and the inhibitory action of SM19712.

## Experimental Protocols

### Preparation of SM19712 Free Acid Stock Solution

Objective: To prepare a high-concentration stock solution of **SM19712 free acid** for use in various biological assays.

Materials:

- **SM19712 free acid** powder
- Dimethyl sulfoxide (DMSO), anhydrous (ACS grade or higher)
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

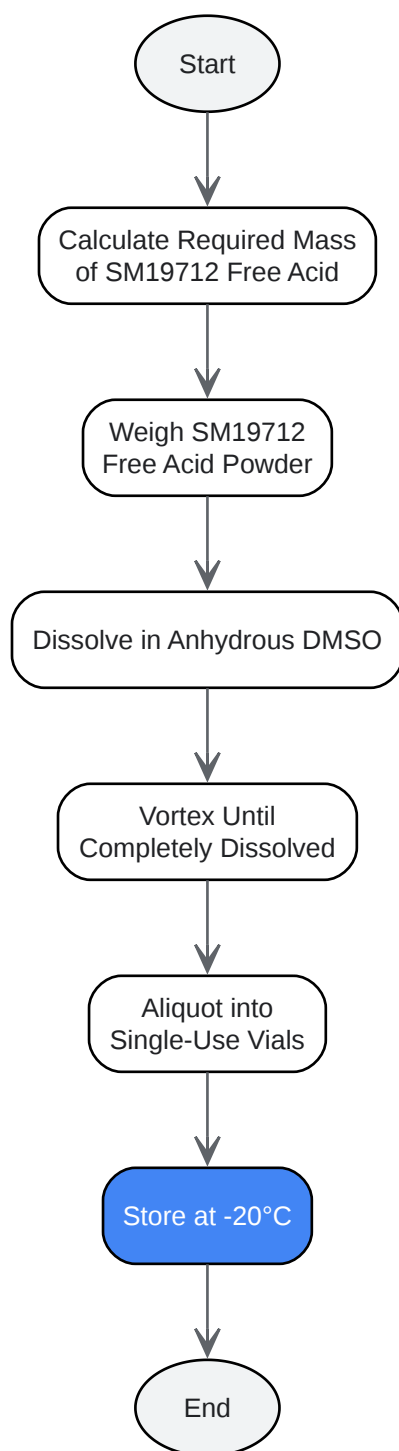
Protocol:

- **Determine the Desired Stock Concentration:** Based on experimental needs, decide on the final concentration of the stock solution (e.g., 10 mM).
- **Calculate the Required Mass:** Use the following formula to calculate the mass of **SM19712 free acid** needed:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Molar Mass (g/mol)} * \text{Volume (mL)} / 1000$  Example for a 10 mM stock in 1 mL:  $\text{Mass (mg)} = 10 \text{ mM} * 415.86 \text{ g/mol} * 1 \text{ mL} / 1000 = 4.16 \text{ mg}$
- **Weighing the Compound:** Carefully weigh the calculated amount of **SM19712 free acid** powder using an analytical balance in a chemical fume hood.
- **Dissolution:**

- Add the weighed **SM19712 free acid** to a sterile vial.
- Add the calculated volume of anhydrous DMSO.
- Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Note: As specific solubility data for **SM19712 free acid** in DMSO is not widely published, it is recommended to perform a small-scale solubility test first to ensure the desired concentration is achievable.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials or tubes.
  - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -20°C for long-term storage.[\[1\]](#)

## Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical workflow for preparing the **SM19712 free acid** stock solution.



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Caption: Workflow for the preparation of **SM19712 free acid** stock solution.

## Guidelines for Use in Cell-Based Assays

When using the **SM19712 free acid** DMSO stock solution in aqueous cell culture media, it is crucial to avoid precipitation of the compound.

- **Serial Dilutions:** It is recommended to perform initial serial dilutions of the DMSO stock solution in DMSO to lower the concentration before adding it to the final aqueous medium.
- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically not exceeding 0.5%, to minimize solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## Safety Precautions

- **SM19712 free acid** is for research use only.
- Handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these application notes and protocols, researchers can ensure the proper preparation and storage of **SM19712 free acid** stock solutions, leading to more accurate and reproducible experimental results in the study of the endothelin signaling pathway.

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## References

- 1. SM19712 free acid - Immunomart [immunomart.com]
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